

3-Hydroxysebacic acid proper disposal procedures

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Compound of Interest

Compound Name: 3-Hydroxysebacic acid

Cat. No.: B143112

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Proper disposal of **3-Hydroxysebacic acid** is critical for ensuring laboratory safety and environmental protection. As a substance classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects, adherence to strict disposal protocols is mandatory for all researchers, scientists, and drug development professionals.^[1] This guide provides essential, step-by-step instructions for the safe handling and disposal of **3-Hydroxysebacic acid** waste.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure all relevant personnel are familiar with the chemical's hazards and have access to the Safety Data Sheet (SDS).

Personal Protective Equipment (PPE): Always wear the following appropriate PPE when handling **3-Hydroxysebacic acid** or its waste:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective, chemical-resistant gloves.
- Body Protection: Lab coat or impervious clothing.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid dust and aerosol formation.^{[1][2]}

Step-by-Step Disposal Protocol

The disposal of **3-Hydroxysebacic acid** must comply with all local, regional, and national hazardous waste regulations.[3] It should be treated as hazardous chemical waste.

1. Waste Identification and Segregation:

- Designate a specific waste stream for **3-Hydroxysebacic acid**.
- Do not mix **3-Hydroxysebacic acid** waste with other chemical waste streams unless compatibility has been confirmed.[2] It is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[1]
- Keep solid and liquid waste in separate, designated containers.

2. Waste Container Management:

- Selection: Use a container made of a material compatible with carboxylic acids, such as high-density polyethylene (HDPE).[2] The container must be in good condition with a secure, leak-proof lid.[2]
- Filling: Fill the waste container to no more than 80-90% of its capacity to prevent spills and allow for vapor expansion.[2]
- Closure: Keep the waste container securely closed at all times, except when adding waste. [2][4]

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste".[2]
- Specify the full chemical name: "**3-Hydroxysebacic acid**".[2]
- List the associated hazards: "Harmful," "Aquatic Toxicity".[1]
- Include the accumulation start date on the label.[2]

4. Storage:

- Store the sealed and labeled waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.[\[2\]](#)
- Ensure the storage area has secondary containment to manage potential leaks.[\[4\]](#)[\[5\]](#)
- Segregate the container from incompatible materials.[\[1\]](#)[\[4\]](#)

5. Final Disposal:

- **3-Hydroxysebacic acid** waste must be disposed of through an approved and licensed waste disposal company.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Provide the disposal company with a copy of the chemical's Safety Data Sheet (SDS).[\[2\]](#)
- Never dispose of **3-Hydroxysebacic acid** down the drain or in the regular trash.[\[1\]](#)[\[3\]](#) This is crucial due to its high toxicity to aquatic life.[\[1\]](#)

6. Disposal of Empty Containers:

- A container that held **3-Hydroxysebacic acid** must be managed as hazardous waste.
- Thoroughly empty the container. The first rinse with a suitable solvent (e.g., water or another solvent in which the acid is soluble) must be collected and disposed of as hazardous waste.[\[4\]](#)
- After thorough rinsing, obliterate or deface the original label on the container before disposing of it as non-hazardous waste or recycling, in accordance with institutional policies.[\[5\]](#)[\[7\]](#)

7. Accidental Spill or Release:

- In case of a spill, evacuate personnel to a safe area.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Wearing full PPE, prevent the spill from spreading or entering drains and water courses.[\[1\]](#)

- For liquid spills, absorb with an inert, non-combustible material (e.g., diatomite, universal binders).[1] For solid spills, sweep up carefully to avoid creating dust.
- Collect the spilled material and contaminated absorbent into a designated hazardous waste container for disposal.[1]

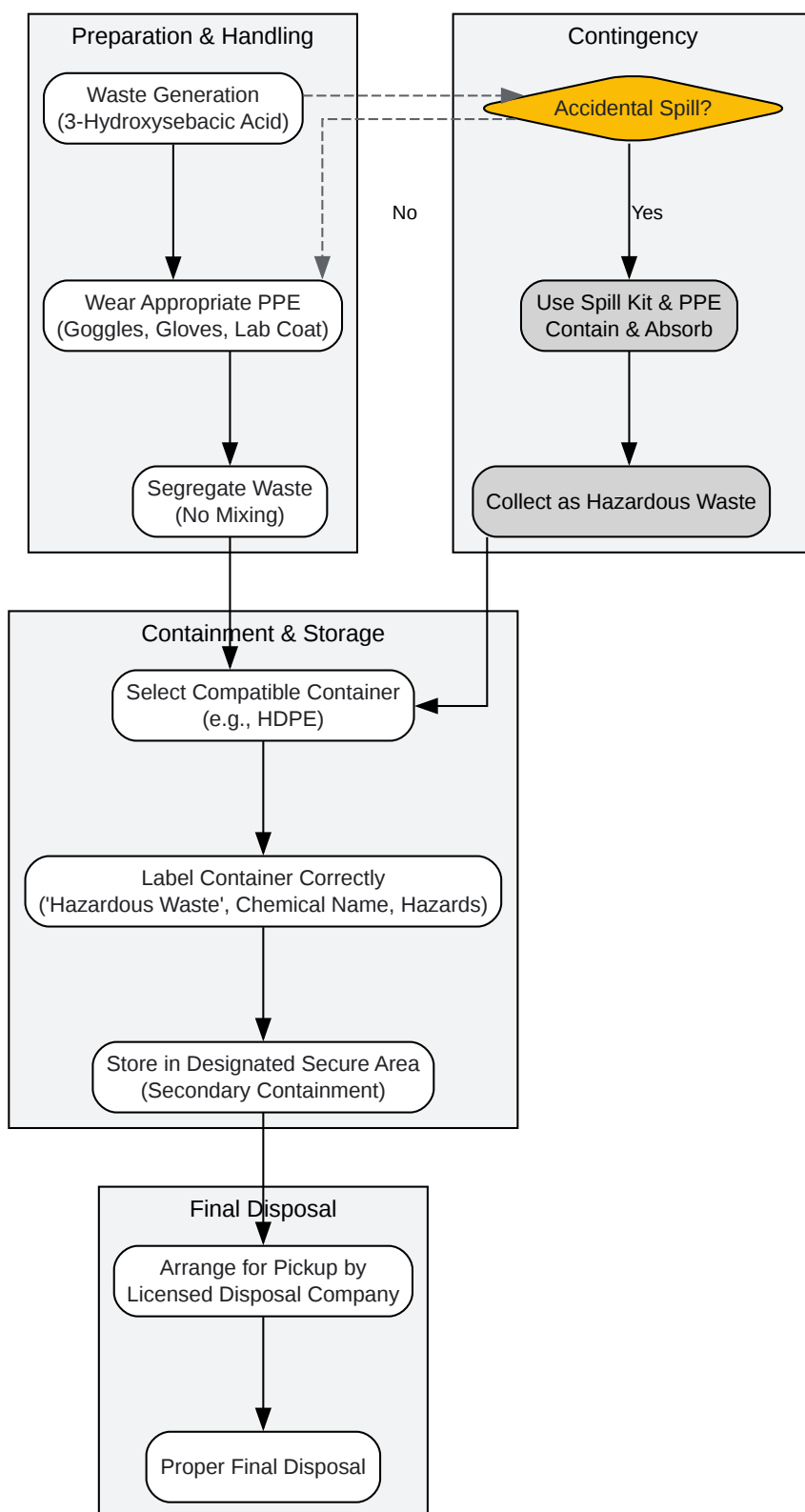
Data Presentation: 3-Hydroxysebacic Acid Properties

The following table summarizes key data for **3-Hydroxysebacic acid** relevant to safety and handling.

| Property | Data | Reference |
|------------------------------|--|-----------|
| CAS Number | 73141-46-5 | [1] |
| Molecular Formula | C10H18O5 | [1] |
| Molecular Weight | 218.25 g/mol | [1] |
| GHS Hazard Statements | H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects. | [1] |
| GHS Precautionary Statements | P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant. | [1] |

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Hydroxysebacic acid** in a laboratory setting.



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